

Application Note: Engineering BBB-Permeable Peptides via N-Me-Cha Analogues

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Compound of Interest

Compound Name: (S)-3-Cyclohexyl-2-(methylamino)propanoic acid

Cat. No.: B12989057

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Part 1: Introduction & Chemical Rationale[1]

The "Chameleon" Strategy for BBB Delivery

The Blood-Brain Barrier (BBB) remains the single most significant hurdle in neurotherapeutics. 98% of small molecule drugs and nearly 100% of large molecule biologics fail to cross it. Peptides offer a middle ground but are traditionally limited by rapid enzymatic degradation and poor membrane permeability due to exposed polar backbone amides.

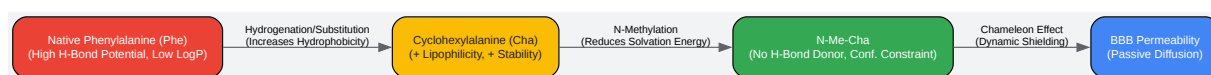
This guide details the N-Me-Cha Strategy—a medicinal chemistry approach that synergizes two modifications to transform peptides into "Molecular Chameleons":

- Cyclohexylalanine (Cha): A non-canonical amino acid that increases lipophilicity () and metabolic stability compared to Phenylalanine (Phe).
- N-Methylation (N-Me): Removes a hydrogen bond donor (HBD) from the peptide backbone, reducing the energy cost of desolvation required to enter the lipid bilayer.

Mechanism of Action: By incorporating N-Me-Cha, the peptide can adopt a folded conformation in lipophilic environments (the membrane interior), shielding its polar groups ("closed" state), while retaining solubility in aqueous environments ("open" state). This dynamic adaptability is the hallmark of the chameleon effect.

Diagram 1: The N-Me-Cha Optimization Pathway

The following logic flow illustrates the structural evolution from a native Phe residue to the optimized N-Me-Cha analogue.



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Figure 1: Structural optimization logic flow. Transitioning from Phe to N-Me-Cha sequentially addresses lipophilicity and desolvation energy barriers.

Part 2: Synthesis Protocol (Solid Phase Peptide Synthesis)

Challenge: Coupling N-methylated amino acids is sterically hindered. Standard reagents (HBTU/HOBt) often result in incomplete coupling or deletion sequences. The secondary amine of the N-methyl group is a poor nucleophile.

Materials

- Resin: Rink Amide MBHA (low loading, 0.3–0.5 mmol/g recommended to reduce aggregation).
- Amino Acid: Fmoc-N-Me-Cha-OH.
- Coupling Reagents: HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) or COMU.
- Base: DIPEA (N,N-Diisopropylethylamine).^{[1][2][3]}

- Solvent: DMF (anhydrous).

Step-by-Step Protocol

- Resin Swelling:
 - Swell resin in DCM for 20 min, then wash with DMF (3x).
- Deprotection:
 - Treat with 20% Piperidine in DMF (2 x 5 min).
 - Critical Check: Ensure positive Kaiser test (blue beads) indicating free amines.
- Coupling of Fmoc-N-Me-Cha-OH (The "Easy" Step):
 - Although bulky, coupling an N-Me residue to a primary amine is relatively standard.
 - Mix: 3 eq Fmoc-N-Me-Cha-OH + 2.9 eq HATU + 6 eq DIPEA in DMF.
 - Time: React for 60–90 minutes.
 - Validation: Kaiser test may be inconclusive for secondary amines; use Chloranil test (blue = free secondary amine).
- Coupling the Next Amino Acid (The "Hard" Step):
 - Context: You are now coupling onto the steric N-methyl secondary amine of the Cha residue. This is the bottleneck.
 - Reagent Switch: Use HATU or COMU. Do NOT use HBTU.
 - Stoichiometry: 5 eq Fmoc-AA-OH + 5 eq HATU + 10 eq DIPEA.
 - Procedure: Double coupling is mandatory.
 - Round 1: 2 hours at RT.
 - Round 2: 2 hours at RT or overnight.

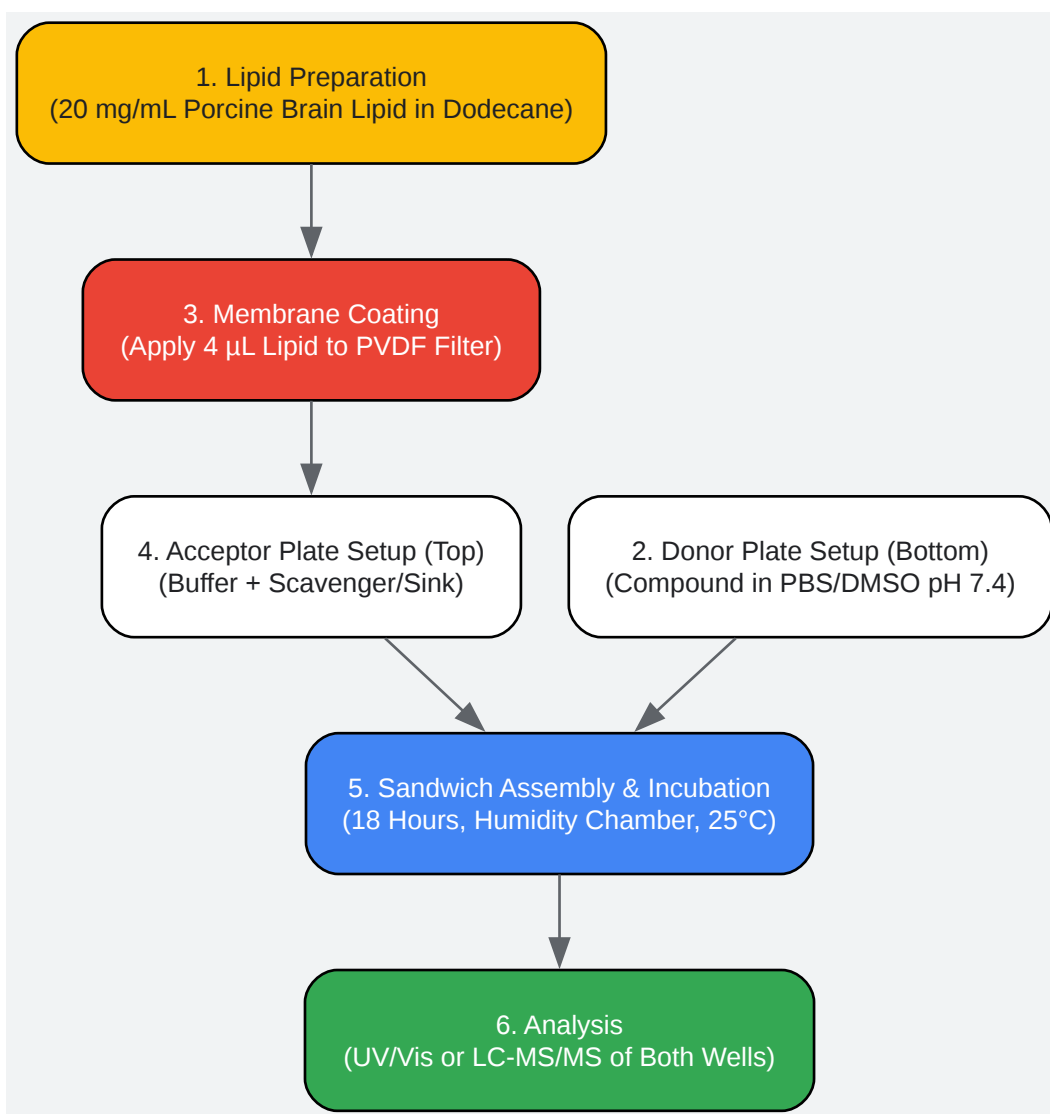
- Alternative: If coupling fails (confirmed by micro-cleavage and LC-MS), use Triphosgene or BTC (Bis(trichloromethyl)carbonate) to generate the acid chloride in situ (requires strictly anhydrous conditions).
- Cleavage:
 - TFA/TIS/H₂O (95:2.5:2.5) for 2-3 hours.
 - Precipitate in cold diethyl ether.

Part 3: In Vitro Validation (PAMPA-BBB)

Context: The Parallel Artificial Membrane Permeability Assay (PAMPA) adapted for BBB uses porcine brain lipids to mimic the endothelial cell membrane.^[4] It is a robust, high-throughput surrogate for passive diffusion.

Diagram 2: PAMPA-BBB Workflow

This diagram visualizes the "Double-Sink" method essential for maintaining a concentration gradient.



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Figure 2: PAMPA-BBB experimental workflow using the Double-Sink method to simulate passive transport.

Protocol Details

- **Lipid Solution:** Dissolve Porcine Brain Lipid (PBL) extract at 20 mg/mL in Dodecane. Sonicate for 30 mins until clear.
- **Donor Plate:** Prepare 10 mM stock of peptide in DMSO. Dilute to 50 µM in PBS (pH 7.4). Final DMSO content must be < 1%.^[5] Add 300 µL to the bottom plate (Donor).

- **Acceptor Plate:** Add 200 μ L of PBS (pH 7.4) to the top plate. Optional: Use a "sink" buffer containing BSA or surfactants if the peptide is highly lipophilic to simulate blood clearance.
- **Membrane:** Carefully pipette 4 μ L of Lipid/Dodecane solution onto the PVDF filter of the acceptor plate. Wait 2 minutes for solvent evaporation.
- **Incubation:** Sandwich the plates. Seal with Parafilm to prevent evaporation. Incubate for 18 hours at room temperature in a humidity chamber.
- **Quantification:** Transfer aliquots from both Donor and Acceptor wells to a UV-transparent plate or LC-MS vials.

Data Calculation

Calculate the Effective Permeability (

) using the formula:

Where:

- = Concentration in acceptor at time
- = Volume of donor and acceptor
- = Filter area (for 96-well)
- = Incubation time (seconds)

Part 4: Data Interpretation & Troubleshooting

Comparative Permeability Data (Representative)

The following table illustrates the expected impact of N-Me-Cha substitution on a model hexapeptide.

Analogue ID	Sequence Modification	LogP (Calc)	PAMPA	BBB Prediction
			(cm/s)	
PEP-WT	H-Ala-Phe-Gly-Leu-Arg-OH	-1.2	0.5	Low/Impermeable
PEP-Cha	H-Ala-Cha-Gly-Leu-Arg-OH	0.8	2.1	Moderate
PEP-NMe	H-Ala-N-Me-Cha-Gly-Leu-Arg-OH	1.9	8.4	High/Permeable
Control	Propranolol (High Perm.)	3.1	14.2	High
Control	Theophylline (Low Perm.)	-0.2	0.1	Low

Interpretation:

- : Low permeability (CNS-).
- 2.0 – 4.0: Moderate permeability (Uncertain).
- : High permeability (CNS+).
- Note: N-Me-Cha analogues often show a non-linear jump in permeability due to the "locking" of the conformation, which shields the backbone amides.

Troubleshooting Guide

- Low Recovery (Mass Balance < 80%): The peptide is stuck in the lipid membrane.
 - Fix: Use a stronger extraction solvent (e.g., Acetonitrile/MeOH) to wash the membrane and quantify the trapped fraction.
- Incomplete Synthesis: Deletion of the residue after N-Me-Cha.

- Fix: Switch to COMU or PyBrOP. Increase temperature to 50°C (microwave assisted) for the difficult coupling step.
- Racemization: N-methylated amino acids are prone to racemization during activation.[3]
 - Fix: Use HOAt as an additive and minimize base activation time (pre-activation < 30 sec).

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